

# Application Notes & Protocols: High-Throughput Screening of Bromopyridine Libraries

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (2R)-2-amino-3-(3-bromopyridin-2-yl)propanoic acid

Cat. No.: B13272610

[Get Quote](#)

## Introduction: The Strategic Value of Bromopyridines in High-Throughput Discovery

In the landscape of modern drug discovery, the efficiency of identifying novel, biologically active chemical matter is paramount. High-Throughput Screening (HTS) serves as the engine for this initial phase of discovery, enabling the rapid evaluation of vast chemical libraries against specific biological targets.[1] Within these libraries, certain chemical scaffolds offer strategic advantages due to their synthetic versatility and inherent "drug-like" properties. Bromopyridines have emerged as exceptionally valuable building blocks in medicinal chemistry.[2] Their utility stems from the pyridine core, a common motif in approved drugs that can engage in crucial hydrogen bonding with biological targets, and the reactive bromine atom.[3] This bromine handle facilitates a wide array of palladium-catalyzed cross-coupling reactions, allowing for the systematic exploration of chemical space to optimize potency, selectivity, and pharmacokinetic profiles.[3]

This guide provides a comprehensive framework for researchers, scientists, and drug development professionals on designing and executing HTS campaigns centered on bromopyridine libraries. It moves beyond a simple recitation of steps to explain the causality

behind experimental choices, ensuring a robust and self-validating screening cascade. We will cover critical aspects from library design and assay development to the detailed workflow of a screening campaign and the crucial steps of hit validation, providing both high-level strategy and detailed, actionable protocols.

## Section 1: Bromopyridine Library Design: A Foundation for Success

The quality and design of the screening library are foundational to the success of any HTS campaign. A well-curated library increases the probability of finding novel, tractable hits while minimizing time spent on irrelevant or problematic compounds.[4] Bromopyridine libraries can be broadly categorized based on their intended application.

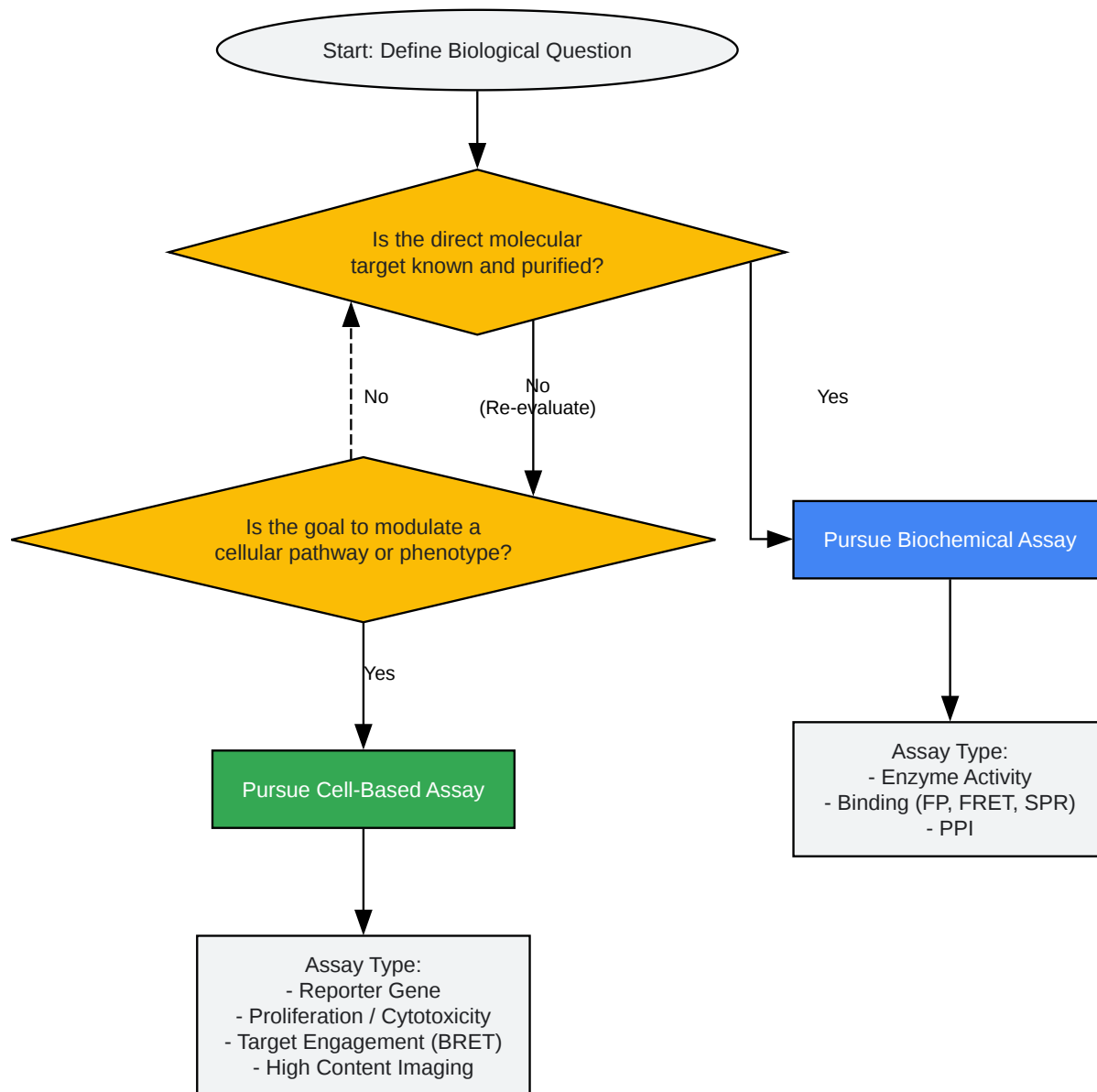
- **Diversity-Oriented Libraries:** These are large, often commercially sourced collections designed to cover a broad chemical space.[5] The goal is to identify a wide range of initial starting points for a new target or pathway. The design principle emphasizes structural diversity and adherence to general drug-like properties, such as Lipinski's Rule of Five.[6]
- **Fragment Libraries:** In Fragment-Based Drug Discovery (FBDD), smaller, low-molecular-weight compounds ("fragments") are screened to identify highly efficient binders.[7][8] Brominated fragments are particularly advantageous as the heavy bromine atom provides a powerful tool for detection in biophysical assays, especially X-ray crystallography, through anomalous scattering.[9] These libraries adhere to the "Rule of Three" (MW  $\leq$  300, cLogP  $\leq$  3, H-bond donors/acceptors  $\leq$  3).[6]
- **Target-Focused Libraries:** These libraries are designed with prior knowledge of a specific target or target family (e.g., kinases, GPCRs).[10] Scaffolds are biased towards known binding motifs. For instance, a kinase-focused bromopyridine library might incorporate structures known to interact with the ATP-binding site.[3]
- **Covalent Libraries:** The electrophilic nature of certain bromopyridines can be harnessed to design covalent inhibitors, which form a permanent bond with the target protein.[11] This can lead to increased potency and duration of action.[12] Screening these libraries requires specialized assays to detect time-dependent inhibition.[13]

Table 1: Comparison of Bromopyridine Library Types

| Library Type       | Primary Goal                              | Typical Size         | Key Physicochemical Properties      | Common Screening Technologies                |
|--------------------|-------------------------------------------|----------------------|-------------------------------------|----------------------------------------------|
| Diversity-Oriented | Identify novel chemotypes                 | 100,000 - 1,000,000+ | Rule of Five compliant              | Biochemical & Cell-Based HTS                 |
| Fragment           | Find high-efficiency binders              | 500 - 5,000          | Rule of Three compliant             | Biophysical (SPR, NMR, X-ray)                |
| Target-Focused     | Higher hit rate for known target families | 1,000 - 50,000       | Biased towards known pharmacophores | Biochemical & Cell-Based HTS                 |
| Covalent           | Irreversible target inhibition            | 1,000 - 20,000       | Contains a reactive electrophile    | Time-dependent biochemical assays, Mass Spec |

## Section 2: Assay Development: Choosing the Right Tool for the Target

The selection and optimization of the screening assay is the most critical experimental phase. A robust assay must be sensitive, reproducible, and amenable to miniaturization and automation. [14] The choice between a biochemical and a cell-based format depends entirely on the nature of the biological question being asked.



[Click to download full resolution via product page](#)

Caption: Decision tree for selecting an appropriate assay format.

## Biochemical Assays

Biochemical assays measure the effect of a compound on a purified biological target, such as an enzyme or receptor, in a cell-free system.[15] They offer a controlled environment to study

direct molecular interactions but may lack physiological relevance.[16]

#### Common Platforms:

- **Fluorescence Polarization (FP):** Ideal for monitoring binding events. An increase or decrease in the polarization of light emitted from a fluorescent probe indicates whether it is bound to a larger protein target.[17]
- **Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET):** A highly sensitive proximity-based assay that measures the interaction between two molecules labeled with a donor and acceptor fluorophore pair.
- **AlphaScreen® (Amplified Luminescent Proximity Homogeneous Assay):** Another proximity-based assay using donor and acceptor beads that generate a chemiluminescent signal when brought close together, suitable for detecting protein-protein interactions.[18]

## Protocol 1: Generic Fluorescence Polarization (FP) Binding Assay

This protocol outlines the development and execution of a 384-well FP assay to screen for inhibitors of a protein-ligand interaction.

### 1. Materials & Reagents:

- Target Protein (e.g., a bromodomain)
- Fluorescently Labeled Ligand (Tracer)
- Assay Buffer (e.g., 50 mM HEPES, 150 mM NaCl, 0.01% Tween-20, pH 7.4)
- Bromopyridine Compound Library (10 mM in 100% DMSO)
- 384-well, low-volume, black microplates[19]
- Microplate reader with FP capabilities

### 2. Assay Development & Optimization:

- **Tracer Concentration:** Determine the  $K_d$  of the tracer for the target protein. For the assay, use a tracer concentration at or below its  $K_d$  to ensure sensitivity to competitive binding.
- **Protein Titration:** Titrate the target protein against the fixed tracer concentration to determine the concentration that yields 80-90% of the maximum FP signal window. This ensures the assay is sensitive to inhibitors.

- **DMSO Tolerance:** Test the assay's performance at various final DMSO concentrations (e.g., 0.1% to 2%). Choose the highest concentration that does not significantly impact the assay window, typically  $\leq 1\%$ .[\[18\]](#)
- **Z'-Factor Calculation:** Perform a test run with multiple replicates of positive controls (tracer + protein, no inhibitor) and negative controls (tracer only). The Z'-factor must be consistently  $> 0.5$  for the assay to be suitable for HTS.[\[20\]](#)[\[21\]](#)
- $Z' = 1 - (3\sigma_p + 3\sigma_n) / |\mu_p - \mu_n|$
- where  $\sigma$  is the standard deviation,  $\mu$  is the mean, p is the positive control, and n is the negative control.

### 3. HTS Protocol:

- Using an automated liquid handler, add 50 nL of compound from the library plate to the assay plate.
- Add 5  $\mu$ L of target protein diluted in assay buffer to all wells except negative controls. Add 5  $\mu$ L of assay buffer to negative control wells.
- Incubate for 15 minutes at room temperature to allow for compound-protein binding.
- Add 5  $\mu$ L of fluorescent tracer diluted in assay buffer to all wells.
- Incubate for a predetermined time (e.g., 60 minutes) at room temperature, protected from light.
- Read the plate on a microplate reader, measuring parallel and perpendicular fluorescence emission.

## Cell-Based Assays

Cell-based assays use living cells as the test system, providing a more physiologically relevant context by preserving native protein conformations, post-translational modifications, and complex signaling pathways.[\[16\]](#)[\[22\]](#) They are essential for understanding a compound's activity in a biological system, including its ability to cross the cell membrane.

### Common Platforms:

- **Reporter Gene Assays:** Measure the activity of a specific signaling pathway by linking a promoter of interest to a reporter gene (e.g., luciferase, GFP). An increase or decrease in the reporter signal indicates pathway modulation.[\[16\]](#)
- **Cell Proliferation/Viability Assays:** Assess the general health of cells in response to compound treatment. Common methods include measuring ATP levels (CellTiter-Glo®) or

metabolic activity (resazurin).[23]

- Target Engagement Assays: Directly measure whether a compound is binding to its intended target inside the cell. NanoBRET™ (Bioluminescence Resonance Energy Transfer) is a powerful technology for this purpose.[12]

## Protocol 2: Luciferase Reporter Gene Assay

This protocol describes a 384-well luciferase reporter assay to screen for modulators of a specific transcription factor pathway.

### 1. Materials & Reagents:

- Stable cell line expressing the luciferase reporter construct.
- Cell Culture Medium (e.g., DMEM with 10% FBS, 1% Pen/Strep).
- Pathway Stimulant (if screening for antagonists).
- Bromopyridine Compound Library (10 mM in 100% DMSO).
- 384-well, solid white, tissue-culture treated microplates.
- Luciferase detection reagent (e.g., Bright-Glo™).
- Luminometer-capable microplate reader.

### 2. Assay Development & Optimization:

- Cell Seeding Density: Determine the optimal number of cells per well that gives a robust signal without overgrowth during the assay period.
- Stimulant Concentration (for antagonist screen): Titrate the stimulant to find the EC80 concentration (the concentration that gives 80% of the maximal response). Using the EC80 ensures the assay is sensitive to inhibitors.
- Time Course: Determine the optimal time for compound incubation and stimulant treatment to achieve the best signal-to-background ratio.
- Z'-Factor Calculation: As with the biochemical assay, run control plates with positive (stimulated cells) and negative (unstimulated cells) controls to ensure a Z'-factor > 0.5.[20]

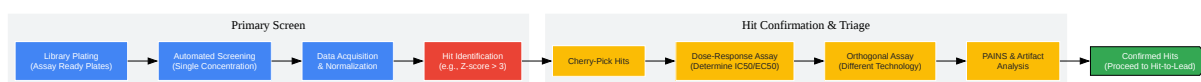
### 3. HTS Protocol:

- Seed cells into 384-well plates at the predetermined density and incubate overnight (37°C, 5% CO<sub>2</sub>).
- Using an automated liquid handler, add 50 nL of compound to the assay plates.
- Incubate with the compounds for a specified period (e.g., 1-24 hours).

- For antagonist screen: Add the EC80 concentration of the stimulant. For agonist screen: Add assay medium.
- Incubate for the optimal stimulation time (e.g., 6 hours).
- Equilibrate the plate to room temperature. Add the luciferase detection reagent according to the manufacturer's instructions.
- Read the luminescence signal on a microplate reader.

## Section 3: The HTS Campaign: From Primary Screen to Confirmed Hits

An HTS campaign is a systematic, multi-stage process designed to efficiently identify promising compounds while rigorously eliminating false positives.<sup>[24]</sup> Automation and sophisticated data analysis are essential to manage the scale and complexity of this process.<sup>[1][14]</sup>



[Click to download full resolution via product page](#)

Caption: The High-Throughput Screening (HTS) workflow cascade.

### Step-by-Step HTS Workflow

- Primary Screen: The entire bromopyridine library is screened at a single, relatively high concentration (e.g., 10-20  $\mu$ M) using the optimized assay protocol.<sup>[20]</sup> The goal is speed and efficiency to identify any compound with potential activity.
- Data Analysis & Hit Identification: Raw data is normalized against plate controls (positive and negative). A statistical cutoff is applied to define a "hit." A common method is to select compounds that show activity greater than three standard deviations from the mean of the negative controls or that meet a threshold of percent inhibition (e.g., >50%).<sup>[21]</sup>

- **Hit Confirmation (Cherry-Picking):** Compounds identified as hits in the primary screen are "cherry-picked" from the original stock plates and re-tested in the same assay to confirm their activity and eliminate errors from the primary screen.[\[4\]](#)
- **Dose-Response Analysis:** Confirmed hits are tested across a range of concentrations (typically an 8- to 12-point serial dilution) to determine their potency, expressed as an IC50 (for inhibitors) or EC50 (for activators). This is the first step in understanding the structure-activity relationship (SAR).[\[21\]](#)
- **Orthogonal Assay Validation:** This is a critical step to eliminate false positives that arise from interference with the primary assay's technology (e.g., autofluorescent compounds in a fluorescence assay).[\[24\]](#) Hits are tested in a secondary assay that measures the same biological endpoint but uses a different detection method (e.g., confirming an FP hit with an SPR or AlphaScreen assay).[\[24\]](#)
- **Triage for Promiscuity and Artifacts:** Confirmed, potent hits are subjected to further scrutiny.
  - **Computational Filters:** Hits are checked against databases of known Pan-Assay Interference Compounds (PAINS), which are promiscuous compounds known to show activity in many assays through non-specific mechanisms.[\[24\]](#)
  - **Counter-Screens:** Assays are run to detect other non-specific activity, such as compound aggregation.
  - **Chemical Analysis:** The purity and identity of the hit compounds are confirmed using techniques like LC-MS and NMR.[\[4\]](#)

Table 2: Hit Triage and Categorization

| Category        | Primary Screen | Confirmation Re-test | Dose-Response                   | Orthogonal Assay | Triage Outcome                                                             |
|-----------------|----------------|----------------------|---------------------------------|------------------|----------------------------------------------------------------------------|
| Confirmed Hit   | Active         | Active               | Potent (low $\mu\text{M}$ IC50) | Active           | Passes PAINS/artifact filters. Priority for follow-up.                     |
| False Positive  | Active         | Inactive             | N/A                             | N/A              | Discard. Likely a statistical or experimental error.                       |
| Assay Artifact  | Active         | Active               | Potent                          | Inactive         | Discard. Compound interferes with primary assay technology.                |
| Promiscuous Hit | Active         | Active               | Potent                          | Active           | Fails PAINS filter or shows non-specific activity. Low priority/Discarded. |
| Weak Hit        | Active         | Active               | Weak (high $\mu\text{M}$ IC50)  | Active           | May be deprioritized but kept for SAR analysis.                            |

## Conclusion

The high-throughput screening of bromopyridine libraries is a powerful strategy for identifying novel and synthetically tractable starting points for drug discovery programs. Success is not merely a matter of automation but a carefully orchestrated campaign built on a foundation of

intelligent library design, rigorous assay development, and a multi-step hit validation cascade designed to systematically eliminate false positives. By understanding the causality behind each step—from choosing a cell-based over a biochemical assay to the absolute necessity of orthogonal testing—research organizations can maximize the efficiency and productivity of their screening efforts. The protocols and workflows detailed in this guide provide a robust framework to navigate the complexities of HTS and unlock the full potential of bromopyridine chemistry in the quest for new therapeutics.

## References

- Technological advances in high-throughput screening - PubMed. (n.d.). Retrieved March 4, 2026, from [\[Link\]](#)
- Accelerating Discovery and Development with Advances in High-Throughput Screening. (2024, November 7). BioPharm International. Retrieved March 4, 2026, from [\[Link\]](#)
- The High-Throughput Screening Transformation in Modern Drug Development. (2025, March 2). Technology Networks. Retrieved March 4, 2026, from [\[Link\]](#)
- A pragmatic approach to hit validation following biochemical high-throughput screening. (2017, December 12). Drug Discovery Today. Retrieved March 4, 2026, from [\[Link\]](#)
- From Screening to Validation: A Comprehensive Approach to Identifying Covalent Inhibitors for Challenging Targets. (n.d.). BioAscent. Retrieved March 4, 2026, from [\[Link\]](#)
- High-throughput assay for measuring target occupancy of covalent compounds: a case study with MK2. (2026, February 4). RSC Chemical Biology. Retrieved March 4, 2026, from [\[Link\]](#)
- The Role of 4-Bromopyridine Hydrochloride in Modern Drug Discovery. (2026, January 29). Medium. Retrieved March 4, 2026, from [\[Link\]](#)
- High Throughput Screening Market is Projected to Reach ~8.5% by 2029. (2024, March 18). LinkedIn. Retrieved March 4, 2026, from [\[Link\]](#)
- High-throughput screening - Wikipedia. (n.d.). Retrieved March 4, 2026, from [\[Link\]](#)

- High Throughput Screening - Pioneer in Fast Drug Discovery. (n.d.). Vipergen. Retrieved March 4, 2026, from [\[Link\]](#)
- Analysis of HTS data. (2017, November 13). Cambridge MedChem Consulting. Retrieved March 4, 2026, from [\[Link\]](#)
- High-Throughput Screening of Covalent Drugs: Applications and Development Strategies for Analytical Platforms. (2026, January 7). Oreate AI Blog. Retrieved March 4, 2026, from [\[Link\]](#)
- High-Throughput Screening (HTS) and Hit Validation to Identify Small Molecule Inhibitors with Activity against NS3/4A proteases from Multiple Hepatitis C Virus Genotypes. (2013, October 9). PLOS One. Retrieved March 4, 2026, from [\[Link\]](#)
- Application and Cross-Validation of a High-Throughput SPR Method for Characterizing Covalent Binding Ligands. (2025, July 4). ACS Omega. Retrieved March 4, 2026, from [\[Link\]](#)
- 2-Bromopyridines as Versatile Synthons for Heteroarylated 2-Pyridones via Ru(II)-Mediated Domino C–O/C–N/C–C Bond Formation Reactions. (n.d.). Molecules. Retrieved March 4, 2026, from [\[Link\]](#)
- CN104130183A - Synthetic method for 3-bromopyridine. (n.d.). Google Patents.
- Crystallographic Fragment Based Drug Discovery: Use of a Brominated Fragment Library Targeting HIV Protease. (n.d.). PMC. Retrieved March 4, 2026, from [\[Link\]](#)
- High-throughput screening (HTS). (n.d.). BMG LABTECH. Retrieved March 4, 2026, from [\[Link\]](#)
- Evaluating and evolving a screening library in academia: the St. Jude approach. (n.d.). PMC. Retrieved March 4, 2026, from [\[Link\]](#)
- Fragment-based lead discovery: Challenges and opportunities. (2025, August 10). ResearchGate. Retrieved March 4, 2026, from [\[Link\]](#)
- Approaches to Fragment-Based Drug Design. (2022, April 14). Theseus. Retrieved March 4, 2026, from [\[Link\]](#)

- Fragment-Based Screening in Drug Discovery: How to Improve Hit Rates & Deliver Higher-Value Targets. (n.d.). BioProcess International. Retrieved March 4, 2026, from [[Link](#)]
- Fragment Based Drug Discovery: Challenges and Opportunities. (n.d.). Astex Pharmaceuticals. Retrieved March 4, 2026, from [[Link](#)]
- A review for cell-based screening methods in drug discovery. (2021, December 31). Biophysics Reports. Retrieved March 4, 2026, from [[Link](#)]
- Cell Based Assays & Cell Based Screening Assays in Modern Research. (n.d.). Vipergen. Retrieved March 4, 2026, from [[Link](#)]
- Cell-Based Assays in High-Throughput Screening for Drug Discovery. (2012, April 6). Lifescience Global. Retrieved March 4, 2026, from [[Link](#)]
- A Comparative Study of Fluorescence Assays in Screening for BRD4. (2018, October 15). PubMed. Retrieved March 4, 2026, from [[Link](#)]
- Cell-based assays on the rise. (2022, May 2). BMG LABTECH. Retrieved March 4, 2026, from [[Link](#)]
- How Are Biochemical Assays Used in High-Throughput Screening? (2025, April 21). Patsnap Synapse. Retrieved March 4, 2026, from [[Link](#)]
- High Throughput Screening: Methods and Protocols. (n.d.). ResearchGate. Retrieved March 4, 2026, from [[Link](#)]
- Small Molecule Screening Libraries. (n.d.). Eurofins Discovery. Retrieved March 4, 2026, from [[Link](#)]
- High-Throughput Screening Assay Datasets from the PubChem Database. (n.d.). PMC. Retrieved March 4, 2026, from [[Link](#)]
- BRPF3 Inhibitor Screening Assay Kit (Discontinued). (n.d.). BPS Bioscience. Retrieved March 4, 2026, from [[Link](#)]

- High-throughput screening of chemical compound libraries for the identification of modulators of protein secretion. (n.d.). ResearchGate. Retrieved March 4, 2026, from [[Link](#)]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. High-throughput screening - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. nbino.com [[nbino.com](https://nbino.com)]
- 3. pdf.benchchem.com [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 4. Analysis of HTS data | Cambridge MedChem Consulting [[cambridgemedchemconsulting.com](https://cambridgemedchemconsulting.com)]
- 5. apac.eurofindiscovery.com [[apac.eurofindiscovery.com](https://apac.eurofindiscovery.com)]
- 6. Evaluating and evolving a screening library in academia: the St. Jude approach - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 7. researchgate.net [[researchgate.net](https://researchgate.net)]
- 8. fse.studenttheses.ub.rug.nl [[fse.studenttheses.ub.rug.nl](https://fse.studenttheses.ub.rug.nl)]
- 9. Crystallographic Fragment Based Drug Discovery: Use of a Brominated Fragment Library Targeting HIV Protease - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 10. Page not available | Thermo Fisher Scientific - TW [[thermofisher.com](https://thermofisher.com)]
- 11. High-Throughput Screening of Covalent Drugs: Applications and Development Strategies for Analytical Platforms - Oreate AI Blog [[oreateai.com](https://oreateai.com)]
- 12. High-throughput assay for measuring target occupancy of covalent compounds: a case study with MK2 - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 13. From Screening to Validation: A Comprehensive Approach to Identifying Covalent Inhibitors for Challenging Targets - BioAscent | Integrated Drug Discovery Services [[bioascent.com](https://bioascent.com)]
- 14. pharmaalmanac.com [[pharmaalmanac.com](https://pharmaalmanac.com)]

- 15. How Are Biochemical Assays Used in High-Throughput Screening? [[synapse.patsnap.com](https://synapse.patsnap.com)]
- 16. [lifescienceglobal.com](https://lifescienceglobal.com) [[lifescienceglobal.com](https://lifescienceglobal.com)]
- 17. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 18. [bpsbioscience.com](https://bpsbioscience.com) [[bpsbioscience.com](https://bpsbioscience.com)]
- 19. [bmglabtech.com](https://bmglabtech.com) [[bmglabtech.com](https://bmglabtech.com)]
- 20. High-throughput Screening Steps | Small Molecule Discovery Center (SMDC) [[pharm.ucsf.edu](https://pharm.ucsf.edu)]
- 21. High-Throughput Screening (HTS) and Hit Validation to Identify Small Molecule Inhibitors with Activity against NS3/4A proteases from Multiple Hepatitis C Virus Genotypes | PLOS One [[journals.plos.org](https://journals.plos.org)]
- 22. Cell Based Assays & Cell Based Screening Assays in Modern Research [[vipergen.com](https://vipergen.com)]
- 23. [bmglabtech.com](https://bmglabtech.com) [[bmglabtech.com](https://bmglabtech.com)]
- 24. [drugtargetreview.com](https://drugtargetreview.com) [[drugtargetreview.com](https://drugtargetreview.com)]
- To cite this document: BenchChem. [Application Notes & Protocols: High-Throughput Screening of Bromopyridine Libraries]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13272610/docs#application-notes-protocols-high-throughput-screening-of-bromopyridine-libraries>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)